

Butachlor-d13: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: *Butachlor-d13*

Cat. No.: *B592050*

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Disclaimer: This document has been compiled from publicly available safety data for Butachlor. A comprehensive Safety Data Sheet (SDS) for **Butachlor-d13** was not available at the time of writing. While the toxicological properties of isotopically labeled compounds are generally expected to be similar to their unlabeled counterparts, this guide should be used for informational purposes only. Researchers and laboratory personnel should always consult a certified SDS for the specific product in use and adhere to all institutional and regulatory safety protocols.

Chemical and Physical Properties

Butachlor-d13 is the deuterated form of Butachlor, a selective, pre-emergent herbicide belonging to the acetanilide class. The following table summarizes its key chemical and physical properties. Data for Butachlor is used where specific data for **Butachlor-d13** is unavailable.

Property	Value	Source
Chemical Name	N-(Butoxymethyl)-2-chloro-N-(2,6-diethylphenyl)acetamide-d13	LGC Standards
CAS Number	1632119-31-3	LGC Standards
Molecular Formula	C ₁₇ H ₁₃ D ₁₃ ClNO ₂	LGC Standards
Molecular Weight	324.93 g/mol	LGC Standards
Appearance	Light yellow oil	Wikipedia[1]
Melting Point	< -5 °C	ChemBK[2]
Boiling Point	156 °C at 0.5 torr	ChemBK[2]
Flash Point	100 °C (212 °F)	Wikipedia[1]
Density	1.0695 g/cm ³	Wikipedia[1]
Water Solubility	20 mg/L at 20 °C	Wikipedia[1]
Vapor Pressure	0 mmHg at 25°C	ChemBK[2]
Stability	Stable to UV light. Decomposes at 165 °C. Stable indefinitely at ≤ 45 °C.	PubChem[3]

Toxicological Data

Butachlor is characterized as having low to moderate acute toxicity. The primary routes of exposure are ingestion, inhalation, and skin contact.

Toxicity Metric	Value	Species	Route	Source
LD ₅₀ (Acute Oral)	1740 mg/kg	Rat	Oral	Wikipedia[1]
LD ₅₀ (Acute Oral)	2000 mg/kg	Rat	Oral	HPM Chemicals & Fertilizers Ltd. [4]
LD ₅₀ (Acute Dermal)	> 13,000 mg/kg	Rabbit	Dermal	HPM Chemicals & Fertilizers Ltd. [4]
LC ₅₀ (Acute Inhalation)	> 3.34 mg/L (4 h)	Rat	Inhalation	HPM Chemicals & Fertilizers Ltd. [4]

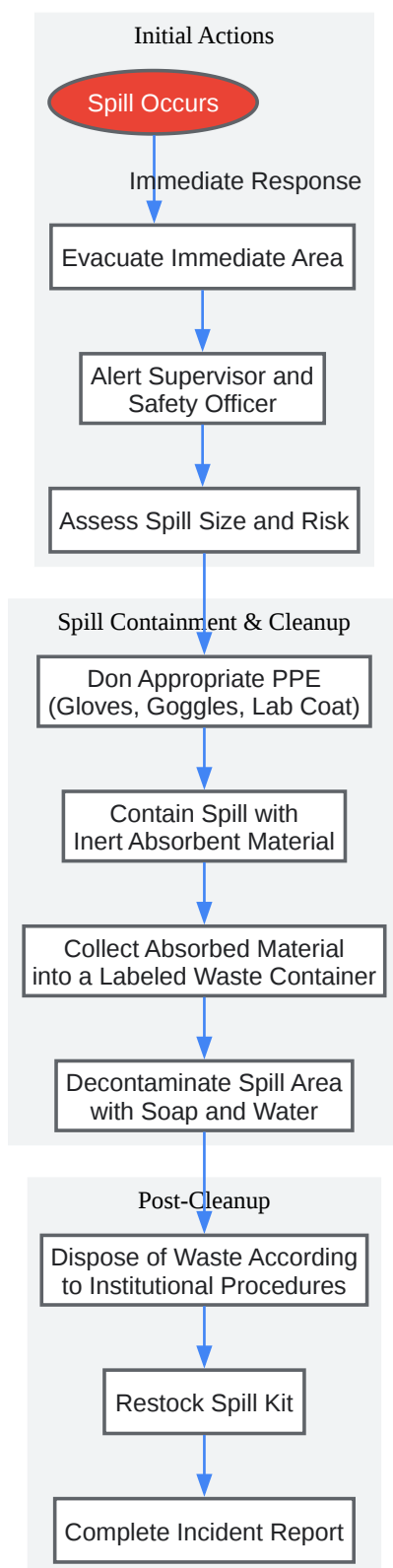
Health Effects:

- Ingestion: Harmful if swallowed. Symptoms may include nausea, vomiting, and dizziness.[4]
- Inhalation: May cause respiratory tract irritation.[4]
- Skin Contact: May cause skin irritation and is a potential skin sensitizer.[4][5]
- Eye Contact: May cause eye irritation.[4]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[5]

Experimental Protocols

Handling a Chemical Spill

The following workflow outlines the general procedure for responding to a **Butachlor-d13** spill in a laboratory setting. This protocol is for illustrative purposes and should be adapted to specific laboratory conditions and regulations.



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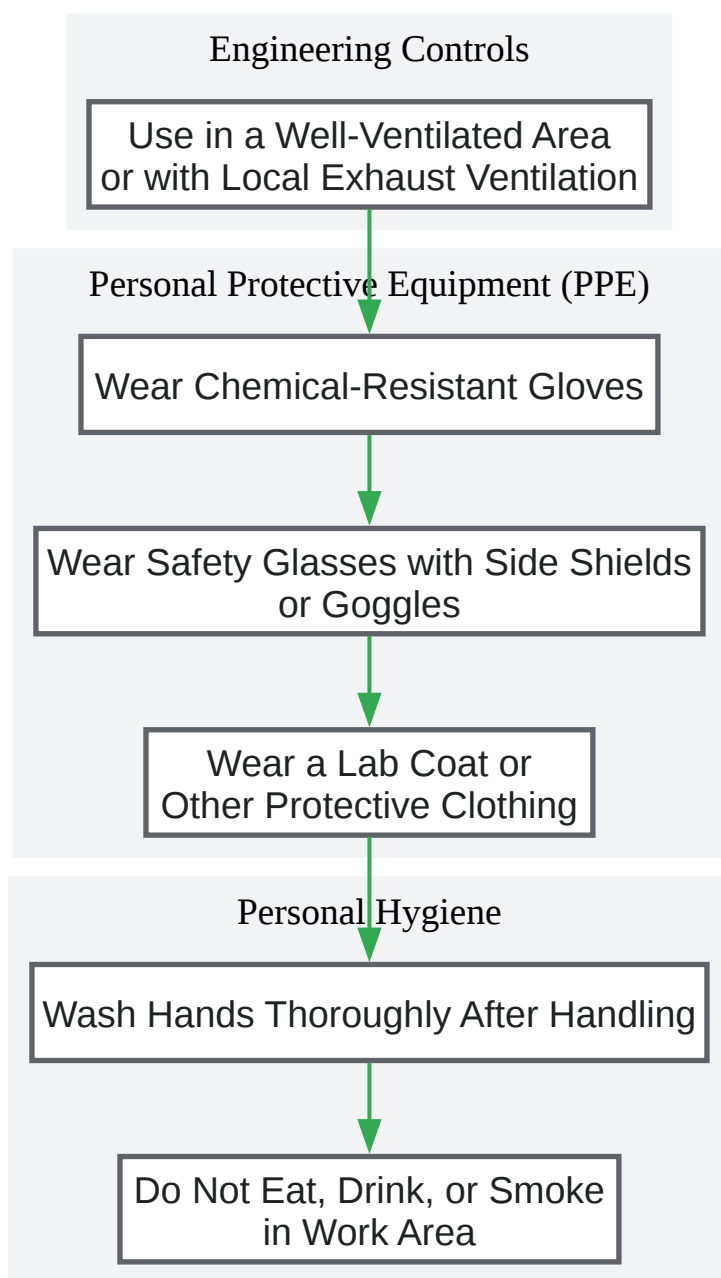
Figure 1: General workflow for handling a chemical spill.

Hazard Identification and Safety Precautions

Butachlor is classified with the following hazards:

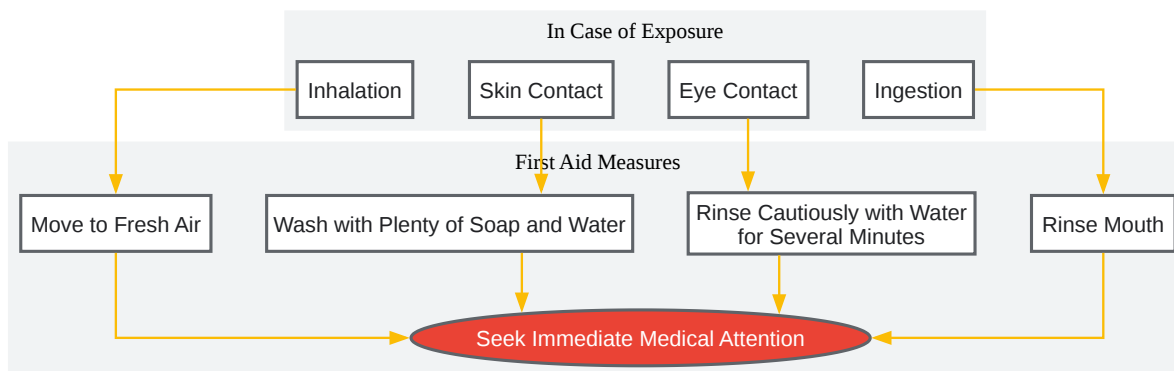
- Harmful if swallowed.[\[5\]](#)[\[6\]](#)
- May cause an allergic skin reaction.[\[5\]](#)
- Toxic if inhaled.[\[6\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[6\]](#)

The following diagrams illustrate the logical relationships for personal protection and safe handling, as well as first aid procedures.



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Figure 2: Personal protection and safe handling procedures.



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Figure 3: First aid procedures for exposure.

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[<https://www.benchchem.com/product/b592050#butachlor-d13-safety-data-sheet-sds-information>]

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